

Personal protective equipment for handling 2-Cyano-5-methylbenzenesulfonyl chloride

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Compound of Interest

Compound Name: 2-Cyano-5-methylbenzenesulfonyl chloride

Cat. No.: B169888

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Essential Safety and Handling Guide for 2-Cyano-5-methylbenzenesulfonyl chloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Cyano-5-methylbenzenesulfonyl chloride**. Adherence to these guidelines is critical to ensure personal safety and minimize environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

2-Cyano-5-methylbenzenesulfonyl chloride is a corrosive solid that is harmful if swallowed, in contact with skin, or inhaled.^[1] It can cause severe skin burns and eye damage.^[1] Strict adherence to PPE protocols is mandatory.

Table 1: Personal Protective Equipment (PPE) Requirements

Body Part	Required PPE	Specifications and Recommendations
Hands	Chemical-resistant gloves	Material: Nitrile or Butyl rubber. Thickness: Greater than 0.4 mm. Breakthrough Time: Greater than 480 minutes for sustained contact. For incidental contact, gloves should be changed immediately upon contamination.
Eyes/Face	Safety goggles and face shield	Goggles must be compliant with European standard EN 166 or OSHA 29 CFR 1910.133. ^[1] A face shield should be worn over safety goggles to protect against splashes.
Body	Chemical-resistant lab coat or apron	Wear a long-sleeved, chemical-resistant lab coat. For tasks with a higher risk of splashing, a chemical-resistant apron over the lab coat is recommended.
Respiratory	NIOSH-approved respirator	For small-scale laboratory use in a well-ventilated area or chemical fume hood, a half-mask respirator with an organic vapor/acid gas (OV/AG) cartridge is recommended. For larger quantities, emergency situations, or in poorly ventilated areas, a full-facepiece respirator with

OV/AG cartridges or a self-contained breathing apparatus (SCBA) is required.

Safe Handling and Operational Plan

2.1. Engineering Controls:

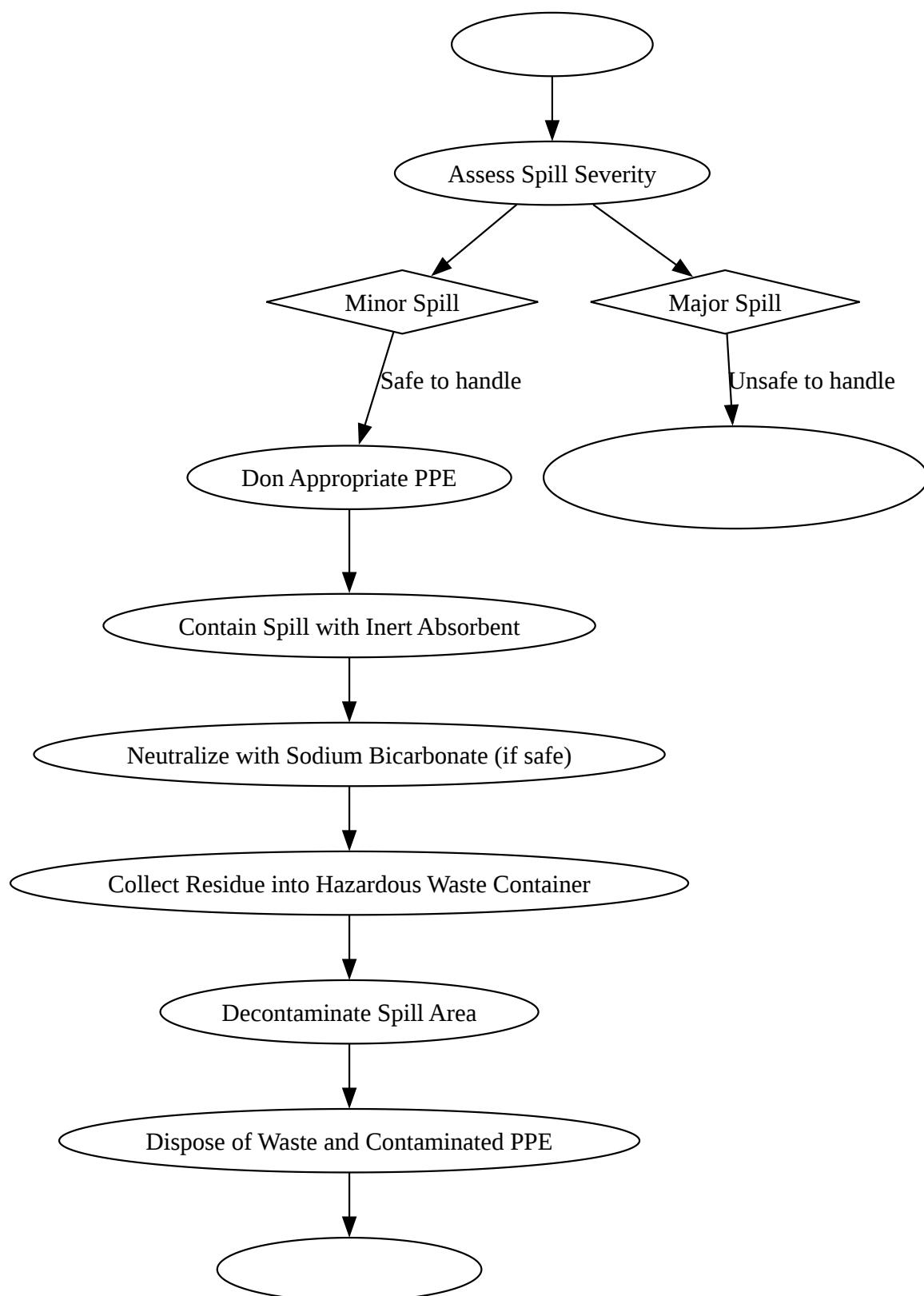
- Always handle **2-Cyano-5-methylbenzenesulfonyl chloride** in a certified chemical fume hood to minimize inhalation exposure.
- Ensure a safety shower and eyewash station are readily accessible and have been recently tested.

2.2. Handling Procedures:

- Before handling, inspect all PPE for integrity.
- Weigh and dispense the chemical in a fume hood.
- Avoid creating dust.
- Keep the container tightly closed when not in use.
- Wash hands thoroughly after handling, even if gloves were worn.

Emergency Procedures: Spill Response

A minor spill is defined as a quantity that can be safely cleaned up by trained laboratory personnel. A major spill requires evacuation and professional emergency response.

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References

- 1. fishersci.dk [fishersci.dk]
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